

# Diarylanilide Yellow pigment performance benchmarking

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## Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

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## Diarylide Yellow Pigments at a Glance

Diarylide Yellow pigments are a class of disazoacetanilide pigments known for providing bright, intense yellow colors with high transparency and color strength at a relatively low cost [1]. They are structurally characterized by their bisketohydrazone tautomeric form [1] [2].

The table below summarizes the identities and general characteristics of some major Diarylide Yellow pigments:

Colour Index Name	CAS RN	Common Anilide Coupling Component	Key Reported Characteristics
Pigment Yellow 12 (PY12)	6358-85-6	Acetoacetanilide (unsubstituted)	Lower cost; inferior color strength, lightfastness, and solvent resistance compared to others in the series [1].
Pigment Yellow 13 (PY13)	5102-83-0	Acetoacetanilide meta-Xylidide (e.g., N-(2,4-dimethylphenyl))	Mid-shade yellow for European 4-color process printing; high transparency; good balance of properties and cost [1].
Pigment Yellow 14	5468-75-7	Acetoacetanilide ortho-Toluidine (e.g., N-(2-methylphenyl))	Good heat and solvent resistance; used in publication gravure and packaging inks [3]

Colour Index Name	CAS RN	Common Anilide Coupling Component	Key Reported Characteristics
(PY14)			[1].
Pigment Yellow 83 (PY83)	5567-15-7	Acetoacetanilide with chloro and methoxy groups (e.g., N-(4-chloro-2,5-dimethoxyphenyl))	Excellent fastness properties (solvent, light, heat, weather); high transparency and strength; wide use in inks, plastics, and metal deco [4] [3].

## Performance and Environmental Data

The following table consolidates key experimental data and properties for these pigments, largely drawn from a **Environment and Climate Change Canada** and **Health Canada** assessment [4].

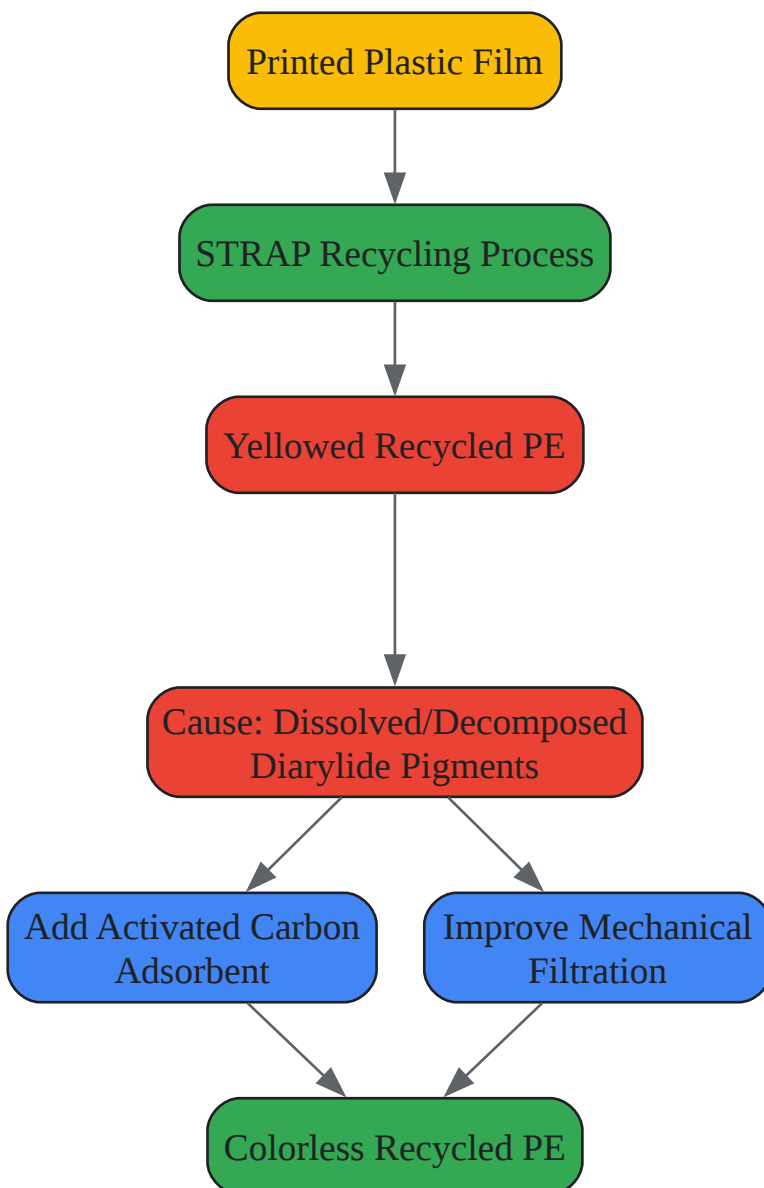
Property	Experimental Data / Findings
Solubility	Very low solubility in water (generally in the low $\mu\text{g/L}$ range) and octanol ( $< 1 \text{ mg/L}$ ) [4].
Environmental Fate	Under aerobic conditions, expected to degrade slowly in water, soil, and sediments. Not expected to bioaccumulate [4].
Ecotoxicity	No effects found at 1,000 mg/kg in chronic soil/sediment tests. No effect at saturation in aquatic ecotoxicity studies without solvents [4].
Human Health	Expected to exhibit low to negligible absorption and low toxicity. Margins between exposure estimates and effect levels are considered adequate [4].
Carcinogenicity	A bioassay of technical-grade diarylanilide yellow in rats and mice concluded that the study <b>did not provide evidence for carcinogenicity</b> [5].

## A Note on Performance in Recycling

Recent research highlights a performance consideration for these pigments in plastic packaging. A 2025 study identified that **decomposed diarylide pigments are a primary cause of yellowing in recycled polyethylene (PE)** obtained from printed plastic films [6].

- **Issue:** The colorants are difficult to remove during solvent-based recycling processes, leading to discolored recycled plastic.
- **Solution:** The study found that colorless recycled PE can be produced by using a proper solvent, adding an activated carbon adsorbent, and implementing proper mechanical filtration [6].

This diagram illustrates the process where pigment causes issues and the proposed solutions:



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## Key Experimental Context

For accurate interpretation of the data in the tables, please note the following methodological contexts:

- **Synthesis:** Diarylide Yellow pigments are typically synthesized by tetrazotisation of 3,3'-dichlorobenzidine, followed by azo coupling with the appropriate acetoacetanilide coupling component [1] [2].
- **Crystal Structure:** Performance is dependent on solid-state characteristics. X-ray structures show these molecules are not planar and feature intramolecular hydrogen bonding and specific stacking arrangements in the crystal lattice [1] [2].
- **Regulatory Testing:** The environmental and health data from the Canadian assessment is based on a weight-of-evidence approach, using empirical data from key studies and models to reach conclusions [4].

## Industry Context and Alternatives

- **Primary Use:** These pigments are dominant in the **printing ink industry** and are also used in paints, plastics, and coatings [1] [4].
- **Regulatory & Market Trends:** There is growing regulatory scrutiny and search interest around this pigment class, likely driven by concerns over the starting material 3,3'-dichlorobenzidine [7]. This is pushing the market towards **non-Diarylide alternatives**.
- **Common Alternatives:** Higher-performance alternatives often belong to different chemical families, such as:
  - **Monoazo Pigments (e.g., Hansa Yellows):** Brighter colors but generally poorer solvent resistance [1].
  - **Disazo Condensation Pigments (e.g., PY93):** Offer excellent fastness properties for more demanding applications [7].
  - **Other High-Performance Pigments:** chemistries are used for extreme durability.

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